

The Solubility of Z-Ala-Met-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Z-Ala-met-OH

CAS No.: 76264-05-6

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Navigating the Solubility Landscape of Protected Dipeptides

In the realm of peptide chemistry and drug development, the solubility of protected peptide fragments is a critical parameter that dictates their utility in synthesis, purification, and biological assays. N-benzyloxycarbonyl-L-alanyl-L-methionine (**Z-Ala-Met-OH**), a common dipeptide intermediate, presents a unique solubility profile governed by the interplay of its constituent moieties. This guide provides a comprehensive overview of the theoretical and practical aspects of the solubility of **Z-Ala-Met-OH**, offering predictive insights and a detailed experimental protocol for its empirical determination. Understanding the solubility of this dipeptide is paramount for optimizing reaction conditions, preventing aggregation, and ensuring the success of subsequent experimental workflows.

Deconstructing Z-Ala-Met-OH: A Molecular Perspective on Solubility

The solubility of **Z-Ala-Met-OH** is a direct consequence of its chemical architecture. The molecule can be dissected into three key components, each contributing to its overall polarity and, by extension, its interaction with various solvents.

- The N-terminal Benzyloxycarbonyl (Z) Group: This bulky, aromatic protecting group is inherently hydrophobic. Its presence significantly decreases the aqueous solubility of the dipeptide and favors dissolution in nonpolar and some polar aprotic organic solvents.[1]
- The Peptide Backbone: The amide linkage and the terminal carboxylic acid introduce polar character and the capacity for hydrogen bonding. The carboxylic acid group also provides a handle for pH-dependent solubility, with increased solubility expected in basic aqueous solutions due to deprotonation.
- The Amino Acid Side Chains:
 - Alanine: The simple methyl side chain of alanine is small and hydrophobic.
 - Methionine: The thioether side chain of methionine is larger and also contributes to the overall hydrophobicity of the molecule. Peptides containing methionine require careful handling as the sulfur atom is susceptible to oxidation, particularly in solvents like dimethyl sulfoxide (DMSO).[2]

Overall, **Z-Ala-Met-OH** is a moderately hydrophobic molecule. Its solubility is expected to be limited in aqueous solutions at neutral pH but can be enhanced by adjusting the pH or by using organic solvents.[3][4]

Predictive Solubility Profile of Z-Ala-Met-OH

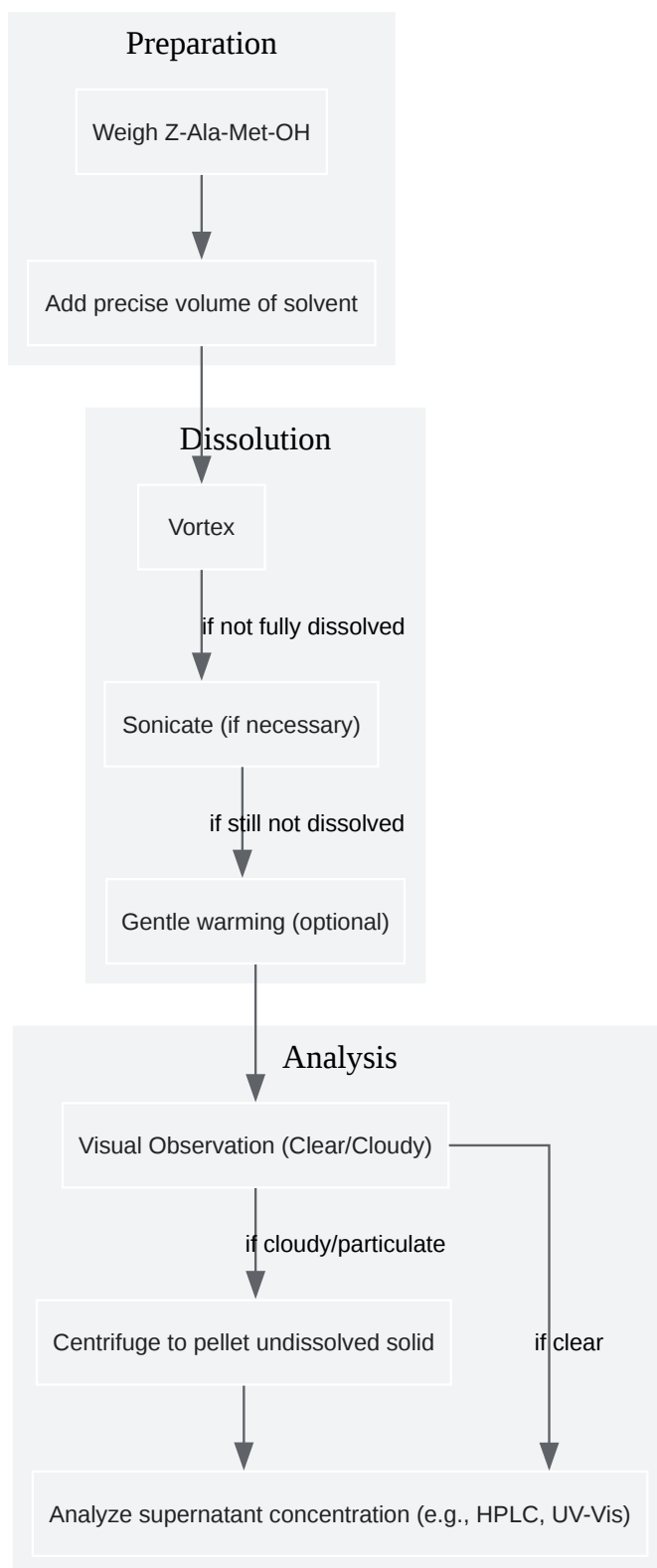
While empirical determination is essential for precise solubility data, a predictive profile can guide solvent selection. The following table summarizes the expected solubility of **Z-Ala-Met-OH** in a range of common laboratory solvents, based on the principles of "like dissolves like" and data for structurally similar protected amino acids and dipeptides.

Solvent Category	Solvent	Predicted Solubility	Rationale & Expert Insights
Polar Protic	Water	Low	The hydrophobic Z-group and amino acid side chains limit solubility. Solubility is expected to increase at higher pH due to the deprotonation of the carboxylic acid.
Methanol	Moderate to High	The alcohol can engage in hydrogen bonding with the peptide backbone and solvate the hydrophobic portions to some extent.	
Ethanol	Moderate	Similar to methanol, but its slightly lower polarity may result in slightly lower solubility.	
Polar Aprotic	Dimethylformamide (DMF)	High	An excellent solvent for many protected peptides due to its high polarity and ability to disrupt intermolecular hydrogen bonds.
Dimethyl Sulfoxide (DMSO)	High	Another highly effective polar aprotic solvent. Caution: May cause oxidation of the methionine residue.[2]	

		Use freshly opened, high-purity DMSO.	
Acetonitrile (ACN)	Moderate	Less polar than DMF and DMSO, it is a good solvent for moderately hydrophobic peptides. Often used in reversed-phase chromatography.	
Nonpolar	Dichloromethane (DCM)	Moderate to High	The hydrophobic nature of the Z-group and the overall molecule suggests good solubility.
Tetrahydrofuran (THF)	Moderate	A less polar ether that can solvate the hydrophobic regions of the molecule.	
Hexanes / Heptane	Very Low	As a highly nonpolar aliphatic solvent, it is unlikely to effectively solvate the polar peptide backbone and carboxylic acid.	

Visualizing the Structure and Workflow

Chemical Structure of Z-Ala-Met-OH



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